

Introduction: The Unique Molecular Architecture of AMMA

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 9-anthryl methacrylate

Cat. No.: B127704

[Get Quote](#)

9-Anthracenylmethyl Methacrylate (AMMA), registered under CAS number 31645-35-9, is an organic compound that uniquely integrates a photo-reactive anthracene moiety with a polymerizable methacrylate group.[1] This bifunctional nature is the cornerstone of its utility, enabling the synthesis of advanced polymers with tailored optical and physical properties. The anthracene group imparts strong fluorescence and the ability to undergo photo-induced dimerization, while the methacrylate group allows for straightforward incorporation into polymer chains via radical polymerization.[1][2] This guide will explore the fundamental properties of AMMA and its applications in cutting-edge research and development.

Physicochemical and Spectroscopic Properties

A thorough understanding of a material's properties is critical for its successful application. AMMA is typically a colorless to pale yellow solid, with its appearance depending on purity.[2] Key physicochemical and spectroscopic data for AMMA are summarized in the table below.

Property	Value	Source(s)
CAS Number	31645-35-9	[1][2][3][4]
Molecular Formula	C ₁₉ H ₁₆ O ₂	[1][2][3]
Molecular Weight	276.33 g/mol	[1][3]
Appearance	Light orange to yellow to green powder/crystal	[2]
Melting Point	80-85 °C	[3][4]
Boiling Point	443.0 ± 14.0 °C (Predicted)	[3][5]
Density	1.159 ± 0.06 g/cm ³ (Predicted)	[3]
Solubility	Soluble in organic solvents like acetone and chloroform; limited solubility in water.	[2]
Maximum Absorption (λ _{max})	249 nm, 362 nm	[4][6]
Maximum Emission (Em. max)	407 nm	[6]

Core Functionalities and Mechanisms

The utility of AMMA stems from three primary features: polymerizability, strong fluorescence, and photo-crosslinking capability.

Polymerizability

The methacrylate group in AMMA allows it to readily undergo radical polymerization. This enables its copolymerization with a wide range of other vinyl monomers, allowing for the precise tuning of the resulting polymer's properties, such as thermal stability and UV resistance.[1][2]

Strong Fluorescence

The anthracene moiety is a well-known fluorophore. Under UV irradiation (around 365 nm), AMMA exhibits bright blue fluorescence.[1] This intrinsic property is transferred to polymers

incorporating AMMA, making them suitable for applications requiring fluorescence, such as in sensors, probes, and bioimaging.[1][6]

Photo-crosslinking

Upon exposure to UV light, the anthracene units of AMMA can undergo a [4+4] cycloaddition reaction, leading to the formation of dimers.[1] When AMMA is part of a polymer chain, this photodimerization results in crosslinking between the chains, transforming the material into an insoluble network.[1] This process is fundamental to its use in photoresists and the creation of smart, light-controlled materials. The reversibility of this dimerization also opens avenues for applications such as rewritable patterns and shape memory materials.[1]

Caption: Photo-crosslinking mechanism of AMMA-containing polymers.

Synthesis of 9-Anthracenylmethyl Methacrylate

The synthesis of AMMA is typically achieved through the esterification of 9-anthracenemethanol with methacryloyl chloride in the presence of a base, such as triethylamine, to neutralize the HCl byproduct.[7][8]

Detailed Synthesis Protocol

This protocol is based on established laboratory procedures.[8]

Materials:

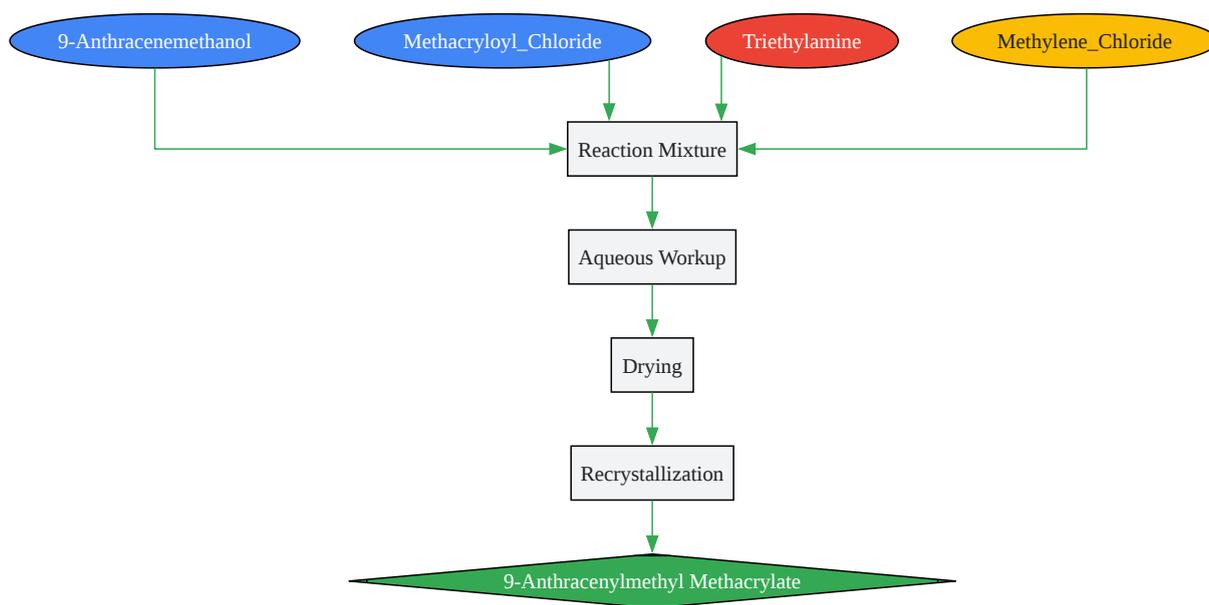
- 9-Anthracenemethanol
- Methacryloyl chloride
- Triethylamine
- Methylene chloride (DCM)
- Methanol
- Anhydrous sodium sulfate
- Ice-water bath

- Standard laboratory glassware (three-necked flask, stirrer, thermometer, dropping funnel)

Procedure:

- **Reaction Setup:** In a 300 mL three-necked flask equipped with a stirrer and thermometer, charge 9.3 g (45 mmol) of 9-anthracenemethanol and 60 mL of methylene chloride.
- **Addition of Acyl Chloride:** Add 8 g (77 mmol) of methacryloyl chloride to the flask.
- **Base Addition:** While cooling the slurry with an ice-water bath, add a solution of 6.0 g (59 mmol) of triethylamine in 10 mL of methylene chloride dropwise. The slurry should become a homogeneous solution upon completion of the addition.
- **Reaction:** Allow the reaction mixture to stand overnight while cooling in the ice bath.
- **Workup:** Add 30 mL of water to dissolve the triethylamine hydrochloride salt that has formed. Stir thoroughly.
- **Extraction:** Separate the organic layer and wash it again with 30 mL of water.
- **Drying:** Dry the obtained methylene chloride solution over anhydrous sodium sulfate.
- **Recrystallization:** Filter the solution and add 100 mL of methanol. Store the solution in a refrigerator to induce recrystallization.
- **Isolation:** After 2 days, collect the precipitated pale yellow microcrystals by suction filtration and dry them.

Expected Yield: Approximately 7.1 g (58% molar yield).[8]



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of 9-Anthracenylmethyl Methacrylate.

Applications in Research and Development

The unique properties of AMMA make it a valuable monomer in various fields of materials science.

Photoresist Materials

AMMA is used as a photo-crosslinkable monomer in negative-tone photoresist formulations.[1] Upon exposure to UV light, polymers containing AMMA crosslink, becoming insoluble in the developer solution. This allows for high-resolution pattern transfer, which is crucial in

microelectronics, MEMS, and microfluidics fabrication.[1][6] An advantage of AMMA-based systems is the potential for photo-acid generator (PAG)-free formulations, leading to more environmentally friendly photoresist systems.[1]

Fluorescent Polymers and Sensors

The inherent fluorescence of the anthracene group is exploited in the creation of fluorescent polymers.[1] These materials have applications in sensors, probes, bioimaging, and anti-counterfeiting technologies.[1][6] For instance, a fluorescent copolymer incorporating AMMA has been used as an optical fiber sensor for the determination of tetracycline.[3][9]

Smart Light-Responsive Materials

The reversible nature of anthracene dimerization allows for the design of smart materials that respond to light.[1] This includes the development of rewritable patterns, reversible polymer networks, and photo-actuated shape memory materials.[1]

Advanced Polymer Design and Research

AMMA serves as a model monomer for studying UV responsiveness, photo-crosslinking kinetics, and the performance of programmable materials.[1] Its well-defined photochemical behavior allows researchers to tune polymer structure and functionality with a high degree of control.[1] It is also considered a useful intermediate in drug discovery research.[10]

Safety and Handling

As with any chemical, proper safety precautions must be observed when handling AMMA. It is classified as causing serious eye damage.[4][11]

- Personal Protective Equipment (PPE): Wear a dust mask (type N95 or equivalent), eye shields, and gloves.[4]
- Handling: Avoid dust formation and breathing vapors, mist, or gas. Ensure adequate ventilation.[5]
- First Aid:

- Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.[5][11]
- Skin: Wash off with soap and plenty of water.[5]
- Inhalation: Move the person into fresh air.[5]
- Ingestion: Rinse mouth with water. Do not induce vomiting.[5]

Always consult the material safety data sheet (MSDS) before use.[1][5][12]

Conclusion

9-Anthracenylmethyl Methacrylate (CAS 31645-35-9) is a highly versatile functional monomer with significant potential in materials science. Its unique combination of polymerizability, strong fluorescence, and photo-crosslinking capabilities makes it an invaluable tool for the development of advanced materials such as photoresists, fluorescent sensors, and smart polymers. This guide has provided a comprehensive overview of its properties, synthesis, and applications, offering a foundation for researchers and developers to explore its full potential.

References

- 9-anthracenylmethyl methacrylate _CAS:31645-35-9. Yurui (shanghai) chemical Co.,Ltd. [\[Link\]](#)
- CAS No : 31645-35-9| Chemical Name : 9-Anthrylmethyl Methacrylate. Pharmaffiliates. [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. dakenchem.com [dakenchem.com]
- 2. CAS 31645-35-9: 9-Anthrylmethyl methacrylate | CymitQuimica [cymitquimica.com]

- 3. Manufacturer - Quality (9-Anthryl) Methacrylate,31645-35-9,9-anthracenylmethyl methacrylate| UIV Chem [riyngroup.com]
- 4. メタクリル酸9-アントラセニルメチル 95% | Sigma-Aldrich [sigmaaldrich.com]
- 5. 9-Anthracenylmethyl methacrylate - Safety Data Sheet [chemicalbook.com]
- 6. polysciences.com [polysciences.com]
- 7. CAS # 31645-35-9, 9-Anthracenylmethyl methacrylate, anthracen-9-ylmethyl 2-methylprop-2-enoate - chemBlink [chemblink.com]
- 8. 9-Anthracenylmethyl methacrylate synthesis - chemicalbook [chemicalbook.com]
- 9. 9-Anthracenylmethyl methacrylate | 31645-35-9 [chemicalbook.com]
- 10. arborpharmchem.com [arborpharmchem.com]
- 11. file.bldpharm.com [file.bldpharm.com]
- 12. combi-blocks.com [combi-blocks.com]
- To cite this document: BenchChem. [Introduction: The Unique Molecular Architecture of AMMA]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b127704#cas-number-31645-35-9-properties-and-uses]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com